

Technical Guide: Physicochemical Properties of 2-Methoxy-4,5-dihydro-1H-imidazole-d4

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Compound of Interest

Compound Name: 2-Methoxy-4,5-dihydro-1H-imidazole-d4

Cat. No.: B561811

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For the attention of: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a summary of the available physicochemical properties of **2-Methoxy-4,5-dihydro-1H-imidazole-d4**. This deuterated compound is primarily utilized as an internal standard for analytical purposes. Due to the limited availability of specific experimental data for the deuterated molecule, this guide also includes information on its non-deuterated analogue, 2-Methoxy-4,5-dihydro-1H-imidazole (CAS Number: 28118-54-9), as their physical properties are expected to be very similar.

Core Compound Properties

2-Methoxy-4,5-dihydro-1H-imidazole-d4 is the deuterium-labeled version of 2-Methoxy-4,5-dihydro-1H-imidazole.[1] The primary application of this isotopically labeled compound is as an internal standard in quantitative analyses, such as those performed using nuclear magnetic resonance (NMR), gas chromatography-mass spectrometry (GC-MS), or liquid chromatography-mass spectrometry (LC-MS).[1]

The physical properties of the non-deuterated form, 2-Methoxy-4,5-dihydro-1H-imidazole, are summarized in the table below. It is important to note that specific quantitative data such as melting point, boiling point, and solubility are not readily available in the reviewed literature.

Property	Value	Source
Chemical Formula	C4H8N2O	[2][3][4][5]
Molecular Weight	100.12 g/mol	[2][3][5]
CAS Number	28118-54-9	[2][3][4][5][6]
Melting Point	Not available	[7]
Boiling Point	Not available	[7]
Density	Not available	[7]
Solubility	Not available	

Experimental Protocols

A comprehensive search of scientific literature did not yield specific, detailed experimental protocols for the determination of the physical properties of 2-Methoxy-4,5-dihydro-1H-imidazole or its deuterated analogue. General methods for determining properties such as melting point, boiling point, and solubility for organic compounds are widely established and can be found in standard laboratory manuals and pharmacopeial guidelines.

Signaling Pathways and Experimental Workflows

There is currently no available information in the public domain detailing the involvement of **2-Methoxy-4,5-dihydro-1H-imidazole-d4** in any specific biological signaling pathways or established experimental workflows beyond its use as an internal standard. Therefore, the creation of diagrams to visualize such relationships is not possible at this time.

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